

An In-depth Technical Guide to Aminoguanidine Bicarbonate: Structure, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Aminoguanidine bicarbonate*

Cat. No.: *B1265636*

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Abstract

Aminoguanidine bicarbonate (AGB), also known as aminoguanidine hydrogen carbonate, is a versatile organic compound with significant utility in both industrial and research settings. As a stable salt of the highly reactive aminoguanidine, it serves as a critical precursor and intermediate in the synthesis of a wide array of chemical entities, including pharmaceuticals, agrochemicals, and dyes.[1][2] In the realm of biomedical research, it is recognized primarily for its potent inhibitory effects on diamine oxidase (DAO) and inducible nitric oxide synthase (iNOS), as well as its capacity to prevent the formation of Advanced Glycation End-products (AGEs).[1][3] This guide provides a comprehensive technical overview of **aminoguanidine bicarbonate**, detailing its molecular structure, physicochemical properties, established synthesis protocols, and key applications, with a focus on the mechanistic rationale behind its utility for researchers and drug development professionals.

Molecular Identity and Physicochemical Profile

A thorough understanding of a compound's fundamental properties is paramount for its effective application. This section delineates the structural and physical characteristics of **aminoguanidine bicarbonate**.

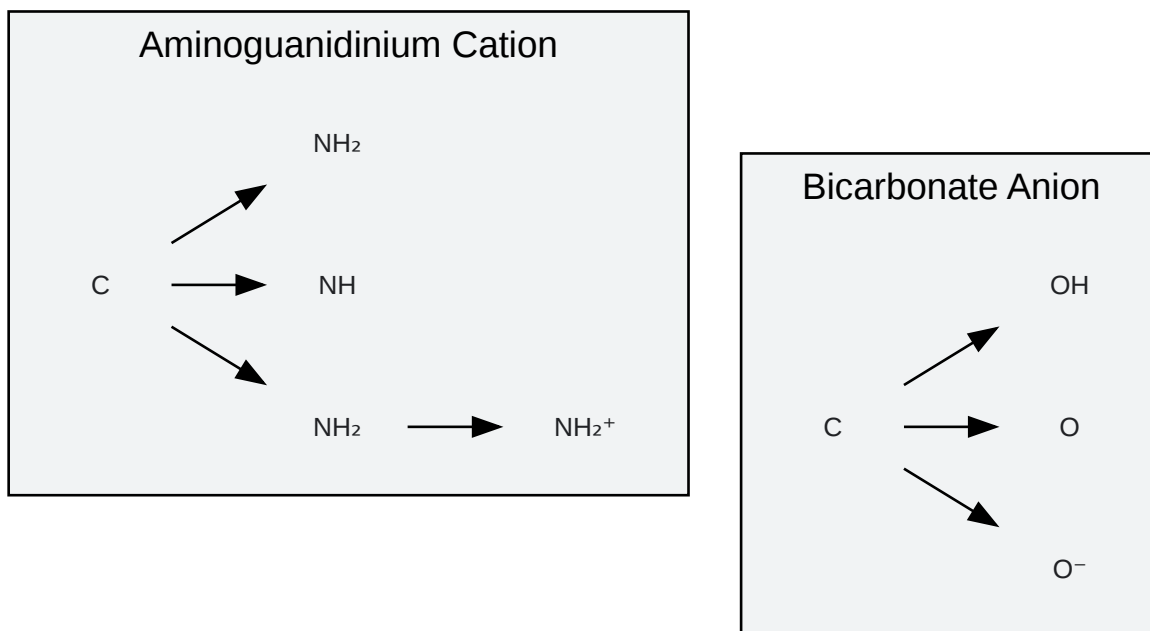
Nomenclature and Chemical Formula

Aminoguanidine bicarbonate is most accurately described as the bicarbonate salt of aminoguanidine. It is systematically identified by several names and registry numbers, which are crucial for unambiguous sourcing and regulatory compliance.

- IUPAC Name: 2-aminoguanidine;carbonic acid[4]
- Common Synonyms: Aminoguanidine hydrogen carbonate, Guanylhydrazine hydrogencarbonate[3]
- CAS Number: 2582-30-1[4]
- Molecular Formula: $C_2H_8N_4O_3$ [3][4][5]
- Linear Formula: $NH_2NHC(=NH)NH_2 \cdot H_2CO_3$

Molecular Structure

The molecular structure of **aminoguanidine bicarbonate** consists of the aminoguanidinium cation and the bicarbonate anion. The aminoguanidinium cation features a central carbon atom double-bonded to an imine nitrogen and single-bonded to two amine groups, one of which is a hydrazinyl moiety ($-NHNH_2$). This structure is a potent nucleophile, a characteristic that underpins much of its chemical reactivity.[3] While often depicted as a simple salt, X-ray analysis has revealed that in its solid crystalline state, it exists as a zwitterionic molecule.[3][6]



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Caption: Ionic representation of **Aminoguanidine Bicarbonate**.

Physicochemical Properties

The physical and chemical properties of AGB dictate its handling, storage, and application conditions. It is a white to off-white crystalline powder.[7] A key characteristic is its thermal instability; it begins to gradually decompose at temperatures exceeding 50°C and decomposes completely around its melting point.[3] This property is critical to consider during synthesis, purification (recrystallization), and storage, which should be below 30°C.[7]

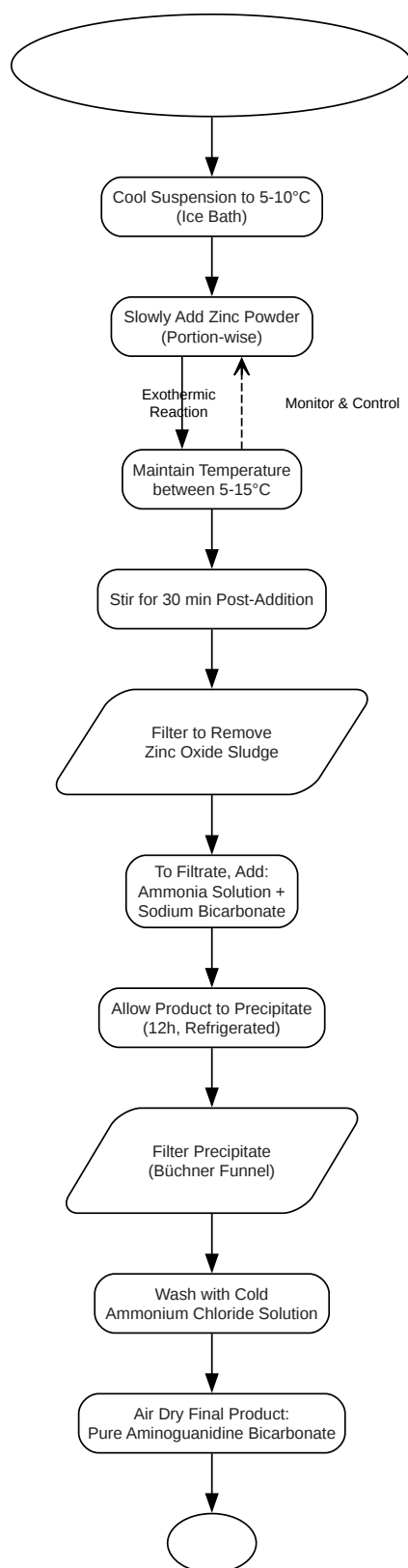
Property	Value	Reference(s)
Molecular Weight	136.11 g/mol	[4][8]
Appearance	White to off-white crystalline powder	[3][7]
Melting Point	170-172 °C (with decomposition)	
Solubility in Water	Slightly soluble (0.27 g/100 g at 20°C)	[3][6][9]
Solubility in Solvents	Insoluble in alcohol and other acids	[3]
Stability	Unstable when heated; decomposes above 50°C	[3]
Hygroscopicity	Hygroscopic in nature	[3][10]

Synthesis Methodologies and Workflow

Aminoguanidine bicarbonate is not a naturally occurring compound and must be chemically synthesized. Several routes have been established, chosen based on precursor availability, desired purity, and scalability. Common methods include the reaction of calcium cyanamide with hydrazine sulfate or the reduction of nitroguanidine.[6]

Synthesis via Reduction of Nitroguanidine

This method is frequently employed in laboratory settings and involves the reduction of the nitro group (-NO₂) on nitroguanidine to an amino group (-NH₂) using zinc powder in a neutral or slightly acidic medium.[6][11] The choice of zinc as the reducing agent is based on its efficacy and relatively low cost. The reaction is exothermic and requires careful temperature control to prevent side reactions and decomposition of the product.[11]



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Caption: Experimental workflow for AGB synthesis via nitroguanidine reduction.

Detailed Experimental Protocol (Nitroguanidine Reduction)

This protocol is adapted from established laboratory procedures and is intended for execution by trained professionals with appropriate safety measures.[\[6\]](#)[\[11\]](#)

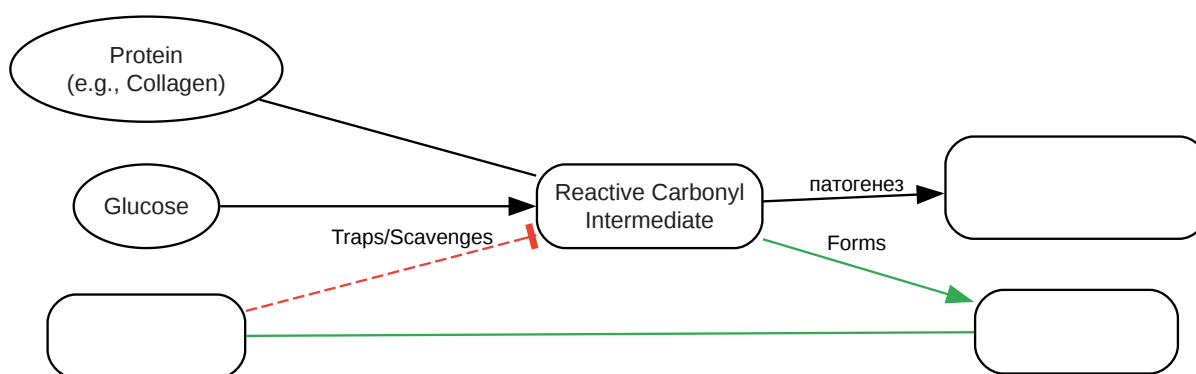
- **Reaction Setup:** In a flask equipped with a mechanical stirrer and a thermometer, prepare a suspension of nitroguanidine (1 molar equivalent) and ammonium sulfate (approx. 1.8-1.9 molar equivalents) in water.[\[6\]](#) The ammonium sulfate helps to maintain a suitable pH for the reduction.
- **Cooling:** Immerse the reaction flask in an ice bath and begin stirring. Cool the suspension to approximately 10°C.[\[6\]](#)
- **Zinc Addition:** Begin the portion-wise addition of zinc powder (approx. 3.3 molar equivalents). The reaction is exothermic; the rate of addition must be controlled to maintain the internal temperature between 5-15°C.[\[6\]](#)[\[11\]](#) Cracked ice can be added directly to the mixture if it becomes too thick or warm.[\[11\]](#)
- **Reaction Completion:** After all the zinc has been added (which may take several hours for larger scales), continue stirring the mixture for an additional 30-60 minutes while maintaining the temperature.[\[6\]](#)[\[11\]](#)
- **Filtration:** Remove the zinc oxide byproduct and any unreacted zinc by vacuum filtration through a fritted funnel.[\[6\]](#)
- **Precipitation:** Transfer the filtrate to a clean flask. While stirring, add a solution of sodium bicarbonate (approx. 0.9-1.0 molar equivalents relative to nitroguanidine). The **aminoguanidine bicarbonate** will begin to precipitate.[\[6\]](#)[\[11\]](#) The solution can be left overnight in a refrigerator to maximize crystal formation.[\[11\]](#)
- **Isolation and Purification:** Collect the precipitated product by vacuum filtration. Wash the filter cake with a cold, dilute solution of ammonium chloride, followed by cold water to remove impurities.[\[11\]](#)
- **Drying:** Air-dry the resulting white crystalline powder. The final product is **aminoguanidine bicarbonate** of high purity.

Key Scientific and Industrial Applications

The utility of **aminoguanidine bicarbonate** stems from its distinct chemical reactivity, allowing it to function as both a therapeutic agent candidate and a versatile chemical intermediate.

Inhibition of Advanced Glycation End-products (AGEs)

One of the most widely studied applications of aminoguanidine is its ability to inhibit the formation of Advanced Glycation End-products (AGEs).^[1] AGEs are harmful compounds formed through non-enzymatic reactions between sugars and proteins or lipids. They are implicated in the pathogenesis of numerous chronic diseases, particularly in the vascular complications associated with diabetes.^[1] Aminoguanidine, as a potent nucleophile, traps reactive carbonyl intermediates (e.g., 3-deoxyglucosone) that are precursors to AGEs, thereby preventing their cross-linking with proteins like collagen.



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Caption: Mechanism of AGB as an inhibitor of AGE formation.

Enzyme Inhibition

Aminoguanidine is a well-documented inhibitor of two key enzymes:

- Inducible Nitric Oxide Synthase (iNOS): It acts as a selective inhibitor of iNOS over other NOS isoforms.^[3] Overproduction of nitric oxide by iNOS is associated with inflammatory conditions and septic shock. Aminoguanidine's inhibitory action makes it a valuable tool for studying these pathological processes.

- Diamine Oxidase (DAO): It is a specific and highly effective inhibitor of DAO, an enzyme responsible for the degradation of histamine and other polyamines.[7] This property is utilized in biochemical assays and to study the physiological roles of polyamines.

Intermediate in Chemical Synthesis

Industrially, **aminoguanidine bicarbonate** is a crucial starting material. Its reactive nature allows it to be a building block for more complex molecules.[3] It is used as an intermediate in the manufacturing of:

- Pharmaceuticals: For creating various guanidine derivatives that may possess antihypertensive or antidiabetic properties.[1]
- Agrochemicals: As a precursor for certain pesticides and herbicides.[1]
- Dyes and Photographic Chemicals: Used in the synthesis of various colorants and specialty chemicals.[3][7]

Conclusion

Aminoguanidine bicarbonate is a compound of significant scientific and commercial interest. Its well-defined molecular structure and properties, coupled with established and scalable synthesis routes, make it a readily accessible tool for researchers. Its role as a potent inhibitor of AGE formation and key enzymes like iNOS provides a foundation for its use in investigating disease mechanisms, particularly those related to diabetes and inflammation. For drug development professionals and synthetic chemists, AGB remains a valuable and versatile intermediate for the construction of novel and complex organic molecules. The continued exploration of its biological activities and synthetic applications ensures its relevance in the advancement of chemistry and medicine.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Aminoguanidine Bicarbonate: Structure, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265636#aminoguanidine-bicarbonate-molecular-structure-and-formula]

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